

Application Notes and Protocols: Borax as a Flame Retardant in Material Science

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Compound of Interest

Compound Name: **Borax**

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These application notes provide a comprehensive overview of the use of **borax** (sodium tetraborate) and its derivatives as effective flame retardants in various materials. This document details the mechanisms of action, experimental protocols for application and testing, and presents quantitative data to support its efficacy.

Introduction

Borax is a naturally occurring mineral that has been utilized as a flame retardant for centuries. Its low cost, low toxicity, and effectiveness in reducing the flammability of a wide range of materials make it a subject of ongoing research and application in material science. **Borax** is particularly effective in treating cellulosic materials such as wood, cotton, and paper, as well as in polymer formulations.^{[1][2][3]} It functions through a combination of physical and chemical mechanisms to inhibit combustion, suppress smoke formation, and promote charring.^{[1][3][4]}

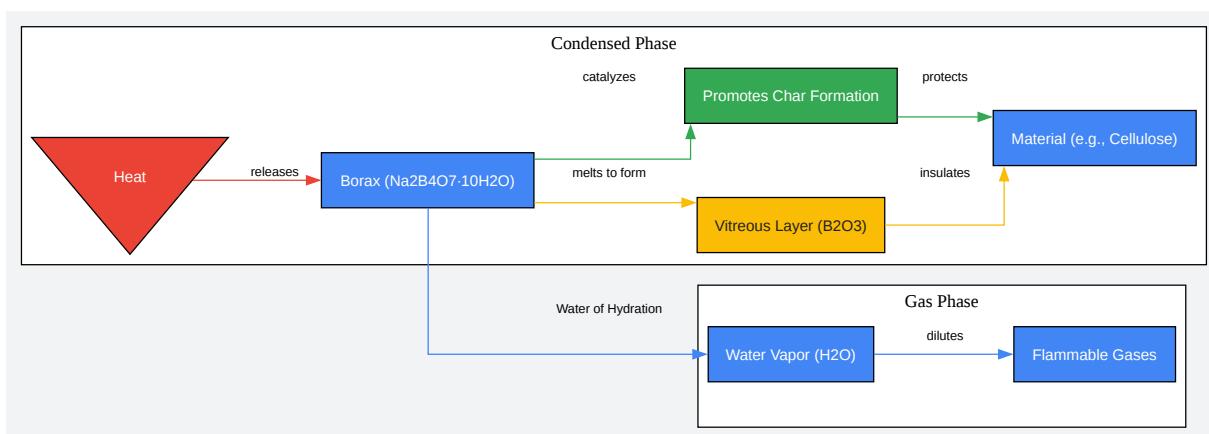
Mechanism of Action

The flame retardant properties of **borax** are attributed to several key actions that occur upon heating:

- Release of Water of Hydration: Hydrated forms of **borax** release water molecules when heated. This endothermic process cools the material and dilutes the flammable gases in the gas phase, inhibiting ignition and flame spread.^{[3][4]}

- Formation of a Vitreous Protective Layer: Upon melting, **borax** forms a glassy, vitreous layer on the surface of the material.[1][4] This layer acts as a thermal barrier, insulating the underlying material from the heat source and limiting the diffusion of oxygen to the substrate. [1][4]
- Promotion of Char Formation: **Borax** acts as a catalyst in the dehydration of cellulosic materials at lower temperatures, promoting the formation of a stable carbonaceous char.[1][5][6][7] This char layer is less combustible than the original material and further insulates the substrate.
- Synergistic Effects: **Borax** exhibits synergistic effects when combined with other flame retardants, such as boric acid and phosphorus-containing compounds.[5][6][7][8][9][10][11] Boric acid, for instance, suppresses glowing combustion (smoldering), while **borax** is more effective at reducing flame spread.[5][6]

The following diagram illustrates the general mechanism of **borax** as a flame retardant.



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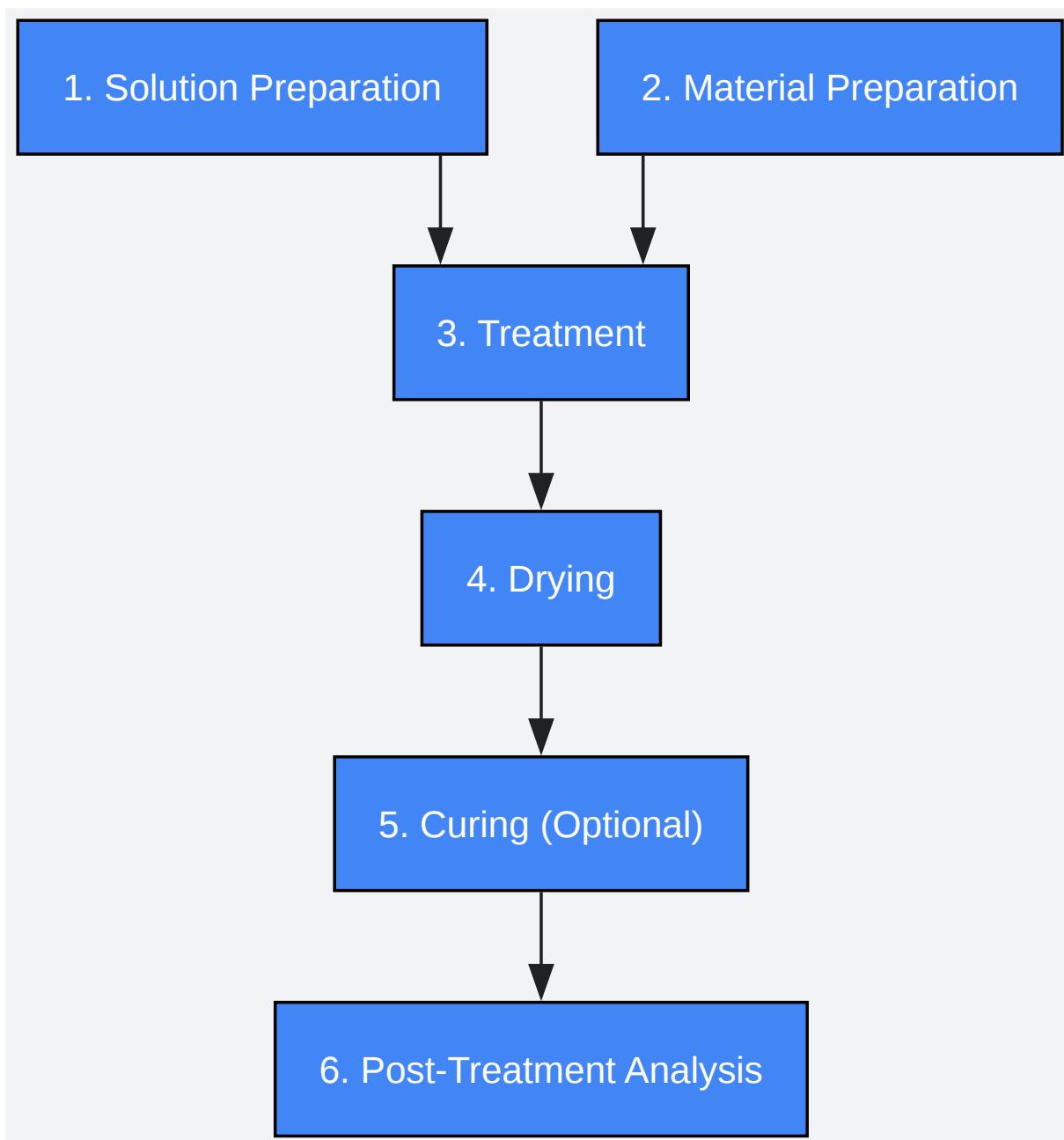
Mechanism of **Borax** Flame Retardancy

Experimental Protocols

This section details the protocols for applying **borax** as a flame retardant to various materials and the standard methods for evaluating their fire-resistant properties.

Application of Borax to Materials

The following workflow outlines the general steps for treating materials with a **borax**-based flame retardant solution.



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General Workflow for **Borax** Treatment

3.1.1. Treatment of Cellulosic Materials (Wood & Cotton Fabric)

- Protocol for Wood (Pressure Treatment):
 - Solution Preparation: Prepare an aqueous solution of **borax** and boric acid. A common ratio is a 7:3 mixture of **borax** to boric acid by weight.[12] The concentration of the solution will depend on the desired retention level in the wood.
 - Wood Preparation: The wood samples should be kiln-dried to a moisture content of 19% or less for lumber and 15% or less for plywood.[13][14]
 - Pressure Treatment:
 - Place the wood samples in a treatment cylinder (retort).[13][15]
 - Apply an initial vacuum to remove air from the wood cells.[13][15]
 - Introduce the **borax**-boric acid solution into the cylinder.
 - Apply pressure (typically up to 150 psi) to force the solution into the wood structure.[14] The duration of the pressure cycle depends on the wood species and dimensions.[13]
 - Drying: After treatment, the wood is removed from the retort and kiln-dried to a moisture content of 19% or less for lumber and 15% or less for plywood.[13][14]
- Protocol for Cotton Fabric (Dipping Method):
 - Solution Preparation: Prepare a solution of 7 parts **borax** and 3 parts boric acid in hot water. For example, dissolve 7 ounces of **borax** and 3 ounces of boric acid in two quarts of hot water. Allow the solution to cool before application.
 - Fabric Preparation: The cotton fabric should be washed and dried before treatment to ensure proper absorption of the solution.[16]

- Treatment: Immerse the fabric in the cooled **borax**-boric acid solution and agitate gently for approximately 5 minutes to ensure complete saturation.
- Drying: Remove the fabric, pass it through a wringer to remove excess solution, and then dry it horizontally on a frame in a well-ventilated area.

3.1.2. Incorporation of **Borax** into Polymers (Polyurethane Foam)

- Protocol for Polyurethane Foam:
 - Component Preparation: Prepare the polyol, isocyanate, and any other additives (e.g., surfactants, catalysts) as per the specific foam formulation.
 - **Borax** Admixture: Boric acid can be directly admixed with the polyol component.[17] The amount of boric acid can range from 10 to 100 parts by weight relative to the other components.[17]
 - Mixing and Foaming:
 - Thoroughly mix the boric acid with the polyol and a low molecular weight compound containing active hydrogen.[17]
 - Add the isocyanate and any catalysts to the mixture.[17]
 - Mix vigorously and allow the foaming reaction to proceed under ambient temperature and pressure.[17] Blowing agents may be used if required.[17]

Flame Retardancy Testing Protocols

3.2.1. Limiting Oxygen Index (LOI) Test

The LOI test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material.

- Standard: ASTM D2863
- Apparatus: LOI apparatus consisting of a vertical glass chimney, gas flow meters, and an ignition source.

- Specimen Preparation: Prepare specimens according to the standard, typically in the form of a small bar or strip.
- Procedure:
 - Place the specimen vertically in the glass chimney.
 - Introduce a mixture of oxygen and nitrogen into the chimney from the bottom.
 - Ignite the top of the specimen.
 - Observe the burning behavior. The oxygen concentration is systematically varied until the minimum concentration that just supports combustion for a specified period or extent of burning is determined.[18][19]

3.2.2. Cone Calorimetry Test

Cone calorimetry is a bench-scale test that measures various fire-related properties of a material under a specific heat flux.

- Standard: ISO 5660-1
- Apparatus: Cone calorimeter, which includes a conical radiant heater, a load cell, an exhaust system with gas analysis, and a spark igniter.
- Specimen Preparation: Prepare flat specimens, typically 100 mm x 100 mm, with a thickness not exceeding 50 mm.[20]
- Procedure:
 - Mount the specimen horizontally on the load cell.
 - Expose the specimen to a predetermined level of radiant heat flux (e.g., 35 or 50 kW/m²).
 - A spark igniter is positioned above the specimen to ignite the evolved flammable gases.
 - During the test, continuously measure the heat release rate (HRR), mass loss rate, time to ignition, and smoke production.[20]

3.2.3. Fire-Tube Apparatus Test for Treated Wood

This test is specifically for evaluating the combustible properties of fire-retardant-treated wood.

- Standard: ASTM E69
- Apparatus: A fire-tube apparatus with a burner and a system for weighing the specimen during the test.
- Specimen Preparation: Prepare wood specimens of a specified size and condition them before testing.
- Procedure:
 - Place the specimen in the fire tube.
 - Apply a controlled flame to the bottom of the specimen for a specified duration.
 - Measure the percentage weight loss of the specimen during and after the flame exposure. [1][4] Other parameters that can be recorded include the duration of flaming and afterglow, and the temperature rise within the tube.[21]

Data Presentation

The following tables summarize the quantitative data on the flame retardant performance of **borax**-treated materials from various studies.

Table 1: Limiting Oxygen Index (LOI) of **Borax**-Treated Materials

Material	Treatment	LOI (%)	Reference
Untreated Cotton	None	18.4	
Cotton Fabric	90 g/L BDA, 1 wash cycle	36.1	
Cotton Fabric	90 g/L BDA, 50 wash cycles	30.3	
Cotton Fabric	7:3 Borax:Boric Acid	>26	[15]
Polyurethane Foam	PEI/PSP/0.5% APB	Self-extinguishing	[22]
Polyurethane Foam	PEI/PSP/2% APB	Self-extinguishing	[22]

* BDA: A durable flame retardant containing boron. ** PEI/PSP/APB: Polyethylenimine/Sodium Hexametaphosphate/Ammonium Pentaborate coating.

Table 2: Cone Calorimetry Data for **Borax**-Treated Wood

Wood Type	Treatment	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Released (THR) (MJ/m ²)	Time to Ignition (s)	Reference
Southern Pine	Untreated	~300	~75	~20	[21]
Southern Pine	Borax/Boric Acid	~50	~25	~100	[21]
Basswood	Untreated	~250	-	-	[7]
Basswood	Boric Acid	~125	-	-	[7]
Basswood	GUP	~100	-	-	[7]
Basswood	GUP + Boric Acid	~50	-	-	[7]

*** GUP: Guanylurea Phosphate

Table 3: Synergistic Effects of **Borax** with Other Flame Retardants

Material	Flame Retardant System	pHRR Reduction (%)	THR Reduction (%)	LOI Increase (%)	Reference
Wood Plastic Composite	10% APP**** + 5% Borax/Boric Acid	59	48	-	[23]
Epoxy Resin	3% CP- 6B***** + 0.5% MH*****	-	-	31.9 (from ~24)	[10]

**** APP: Ammonium Polyphosphate ***** CP-6B: Organic compound containing phosphorus, nitrogen, and boron ***** MH: Magnesium Hydroxide

Conclusion

Borax and its derivatives are versatile and effective flame retardants for a variety of materials. Their mechanisms of action, which include the release of water, formation of a protective glassy layer, and promotion of char, contribute to their ability to reduce flammability, suppress smoke, and inhibit combustion. The experimental protocols provided herein offer a foundation for researchers to apply and evaluate **borax**-based flame retardants. The quantitative data clearly demonstrates the significant improvements in fire resistance that can be achieved with **borax** treatments, both alone and in synergy with other flame retardants. Further research into durable **borax** formulations and their application in advanced composite materials holds promise for developing even safer and more fire-resistant products.

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